

# Introduction: The Strategic Importance of Pyrazine-2,5-dicarbonitrile

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## Compound of Interest

Compound Name: Pyrazine-2,5-dicarbonitrile

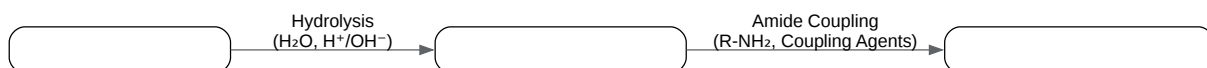
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**Pyrazine-2,5-dicarbonitrile** ( $C_6H_2N_4$ ) is an aromatic heterocyclic compound featuring a core pyrazine ring substituted with two nitrile groups at the 2 and 5 positions. This seemingly simple molecule is a highly versatile and valuable building block in modern chemistry. The pyrazine moiety itself is a well-established "privileged scaffold" in medicinal chemistry, forming the core of numerous clinically approved drugs, including treatments for tuberculosis, cancer, and viral infections.[1][2] The presence of two electron-withdrawing nitrile groups imparts unique electronic properties and provides reactive handles for extensive synthetic transformations, making **pyrazine-2,5-dicarbonitrile** a strategic precursor for novel pharmaceuticals and advanced functional materials.[3][4]

## Molecular Structure and Physicochemical Properties

The defining feature of **pyrazine-2,5-dicarbonitrile** is its high degree of symmetry and planarity. The central pyrazine ring is aromatic, with the two nitrogen atoms at positions 1 and 4. This arrangement, combined with the potent electron-withdrawing cyano groups, significantly influences the molecule's reactivity and intermolecular interactions.



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## References

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Address: 3281 E Guasti Rd

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